Technical Analysis: Infrared Spectroscopy of Ethyl 2-(2-ethoxy-2-oxoethoxy)benzoate

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Compound of Interest

Compound Name:	*Ethyl 2-(2-ethoxy-2-oxoethoxy)benzoate*
CAS No.:	*56424-77-2*
Cat. No.:	*B1595572*

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Document Control:

- Target Analyte: **Ethyl 2-(2-ethoxy-2-oxoethoxy)benzoate**[1][2]
- Synonyms: Ethyl 2-(ethoxycarbonylmethoxy)benzoate; Ethyl o-carboethoxymethylsalicylate[1][2]
- CAS Registry: 56424-77-2[1][2]
- Molecular Formula: $C_{13}H_{16}O_5$[2]
- Molecular Weight: 252.26 g/mol [1][2]

Executive Summary & Structural Context

In drug development and fine chemical synthesis, **Ethyl 2-(2-ethoxy-2-oxoethoxy)benzoate** serves as a critical disubstituted benzene intermediate.[1] Its structure contains two distinct

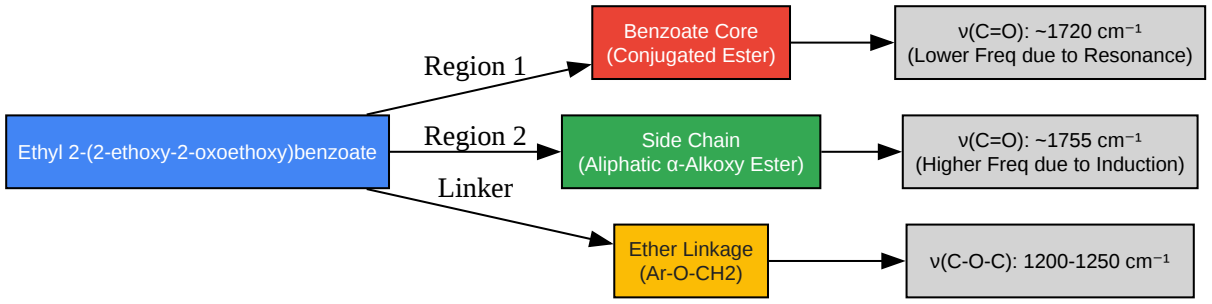
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ester functionalities and an ether linkage, making IR spectroscopy the most rapid method for validating structural integrity and assessing hydrolysis degradation.[1]

This guide provides a detailed assignment of vibrational modes, focusing on the carbonyl splitting phenomenon that distinguishes this molecule from simple salicylates or benzoates.[1]

Molecular Vibrational Map

The molecule consists of a benzoate core (conjugated system) and an ethoxycarbonylmethoxy tail (aliphatic system).[1] This duality creates a unique spectral signature.[1]



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Figure 1: Functional group mapping to predicted vibrational frequencies.[1] The structural duality leads to distinct carbonyl environments.

Experimental Methodology

To ensure high-fidelity spectra, the following protocol is recommended. This substance is typically a liquid or low-melting solid; therefore, Attenuated Total Reflectance (ATR) is the preferred acquisition mode.[1]

Standard Operating Procedure (SOP)

- Instrument Setup: FTIR Spectrometer with Diamond or ZnSe ATR crystal.
- Parameters:
  - Resolution: 4 cm^{-1} (Essential to resolve the split carbonyls).

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- Scans: 32 scans (background) / 32 scans (sample).
- Range: 4000–600 cm^{-1}.[1]

- Sample Prep: Apply a thin film of the neat liquid directly onto the crystal.[1] If the sample is solid, ensure intimate contact via the pressure clamp.[1]
- Validation: Check for CO_2 peaks (2350 cm^{-1}) and background noise.

Spectral Analysis & Assignments

The IR spectrum of this compound is dominated by the Carbonyl Region (1700–1760 cm^{-1}) and the Fingerprint Region (1000–1300 cm^{-1}).[1]

The Carbonyl Doublet (Critical Identification Feature)

Unlike simple ethyl benzoate, which shows a single C=O band, this molecule displays two distinct carbonyl environments.[1]

- Band A (Aliphatic Ester): The side chain ester (-O-CH_2-C=O-OEt) is an

  -alkoxy ester.[1] The oxygen atom at the alpha position exerts an inductive electron-withdrawing effect, strengthening the C=O bond and shifting the absorption to a higher wavenumber (~1750–1760 cm^{-1}).[1]

- Band B (Aromatic Ester): The benzoate ester (Ar-C=O-OEt) is conjugated with the benzene ring.[1] Resonance delocalization weakens the C=O bond, shifting absorption to a lower wavenumber (~1715–1725 cm^{-1}).[1]

Diagnostic Utility: If you observe a single broad peak instead of a doublet or shoulder, the resolution is too low, or hydrolysis has occurred.[1]

Comprehensive Peak Assignment Table

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Frequency (cm^{-1})	Intensity	Vibrational Mode	Structural Assignment
2980–2900	Medium	ν(C-H)	Aliphatic C-H stretching (Ethyl groups, -CH_2-).[1]
~1755	Strong	ν(C=O)	Aliphatic Ester: Inductively shifted by α-oxygen.[1]
~1720	Strong	ν(C=O)	Benzoate Ester: Conjugated with aromatic ring.[1]
1600, 1580	Med/Weak	ν(C=C)	Aromatic ring breathing modes (Benzene skeleton).[1]
1480–1440	Medium	δ(CH_2)	Methylene bending / Ring skeletal vibrations.
1280–1240	Very Strong	ν(C-O)	Aromatic Ether: Ar-O-CH_2 asymmetric stretch.[1]
1190–1170	Strong	ν(C-O)	Ester C-O-C stretching (Acyl-Oxygen).[1]
1080–1030	Strong	ν(C-O)	Aliphatic Ether/Ester O-C-C stretches.[1]
750–760	Strong	δ(C-H) oop	Ortho-substitution: Out-of-plane bending (4 adjacent H).[1]

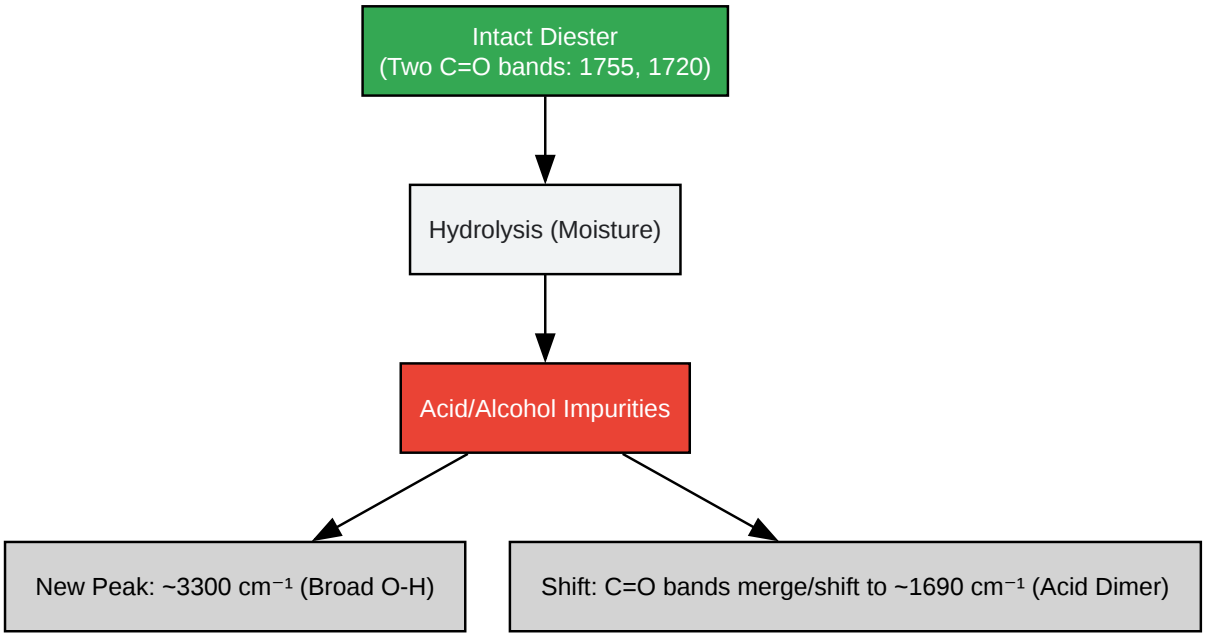
Quality Control & Impurity Detection

In a synthesis or stability context, IR is a "first-pass" gate for purity.[1]

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Common Degradation Pathways

Hydrolysis is the primary stability risk, leading to the formation of (2-carboxymethoxy)benzoic acid or salicylic acid derivatives.[1]



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Figure 2: Spectral indicators of degradation.

- Broad Band at 3200–3500 cm^{-1}: Indicates the presence of -OH groups (hydrolysis to carboxylic acid or residual ethanol).[1]
- Loss of High-Frequency Carbonyl: If the 1755 cm^{-1} peak diminishes relative to the 1720 cm^{-1} peak, the aliphatic ester is hydrolyzing preferentially.[1]

References

- Compound Identity: National Center for Biotechnology Information.[1] PubChem Compound Summary for CID 347810, **Ethyl 2-(2-ethoxy-2-oxoethoxy)benzoate**. Retrieved from .[1]
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(Standard text for inductive effects on carbonyl frequencies).

- Spectral Data Comparison: NIST Mass Spectrometry Data Center.[1] Ethyl benzoate IR Spectrum. Retrieved from (Used as baseline for benzoate core assignment).[1]
- Synthesis Context: Thermo Scientific Chemicals. Ethyl 2-(ethoxycarbonylmethoxy)benzoate Product Specifications. Retrieved from .[1]

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- 3. 2-Ethoxyethyl benzoate | C11H14O3 | CID 228742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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